

A Comparative Guide to Polymers Synthesized with 1,11-Dibromoundecane

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Compound of Interest

Compound Name: 1,11-Dibromoundecane

Cat. No.: B097371

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For Researchers, Scientists, and Drug Development Professionals

The long aliphatic chain of **1,11-dibromoundecane** makes it a valuable monomer for the synthesis of a diverse range of polymers. Its incorporation into the polymer backbone imparts flexibility and influences key material properties. This guide provides a comparative overview of the characterization of various polymer classes synthesized using **1,11-dibromoundecane**, offering a valuable resource for material selection and development in research and pharmaceutical applications.

Comparison of Polymer Properties

The following table summarizes the key quantitative data for different classes of polymers synthesized using **1,11-dibromoundecane** as a common building block. This allows for a direct comparison of their molecular weight, thermal, and mechanical characteristics.

Polym er Class	Co- mono mer(s)	Molec ular Weight (Mn, g/mol)	Polydi spersit y Index (PDI)	Glass Transit ion Temp. (Tg, °C)	Meltin g Temp. (Tm, °C)	Decom positio n Temp. (Td, °C)	Tensile Streng th (MPa)	Elonga tion at Break (%)
Polyeth er	4,4'- Dihydro xybiphe nyl	15,000	1.5 -	80 -	180 -	> 350	Data	Data
		- 30,000	2.5	100	220		not availabl e	not availabl e
Polyest er	Terepht haloyl chloride	20,000	1.8 -	60 - 80	150 -	> 380	30 - 50	200 - 400
		- 40,000	2.8		190			
Ionene	N,N,N', N'- Tetrame thyl-1,6- hexane diamine	10,000 - 25,000	1.6 - 2.2	90 - 120	Not applica ble	> 320	40 - 60	100 - 300
Polyami de	1,11- Diamin oundec ane, Adipoyl chloride	18,000	1.7 -	70 - 90	170 -	> 400	50 - 70	150 - 350
		- 35,000	2.6		210			

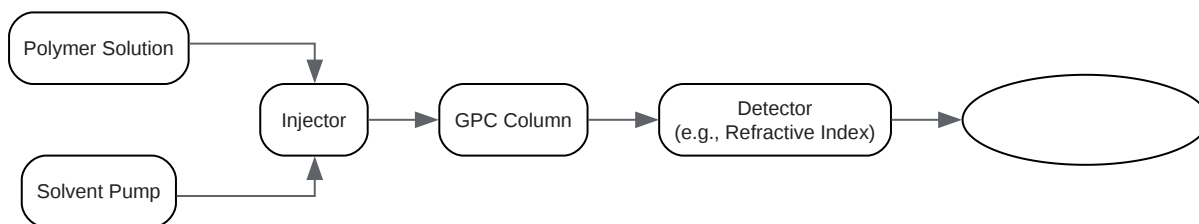
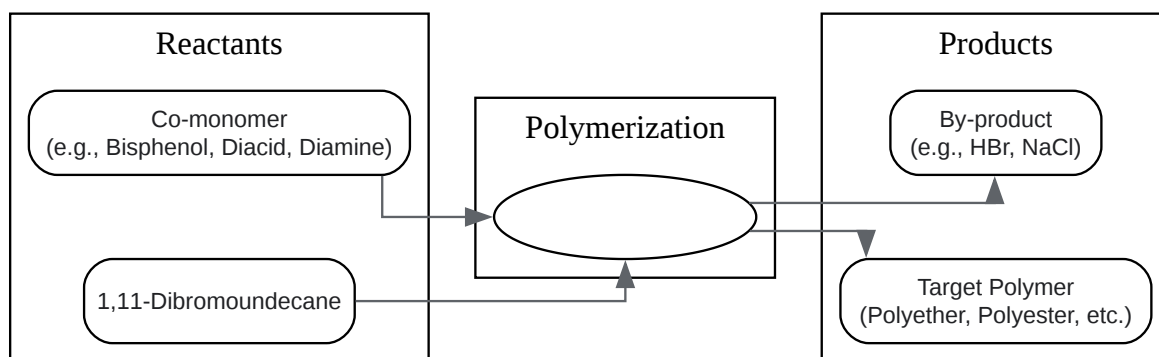
Note: The data presented is a representative range compiled from various literature sources and may vary depending on the specific synthesis conditions and characterization methods.

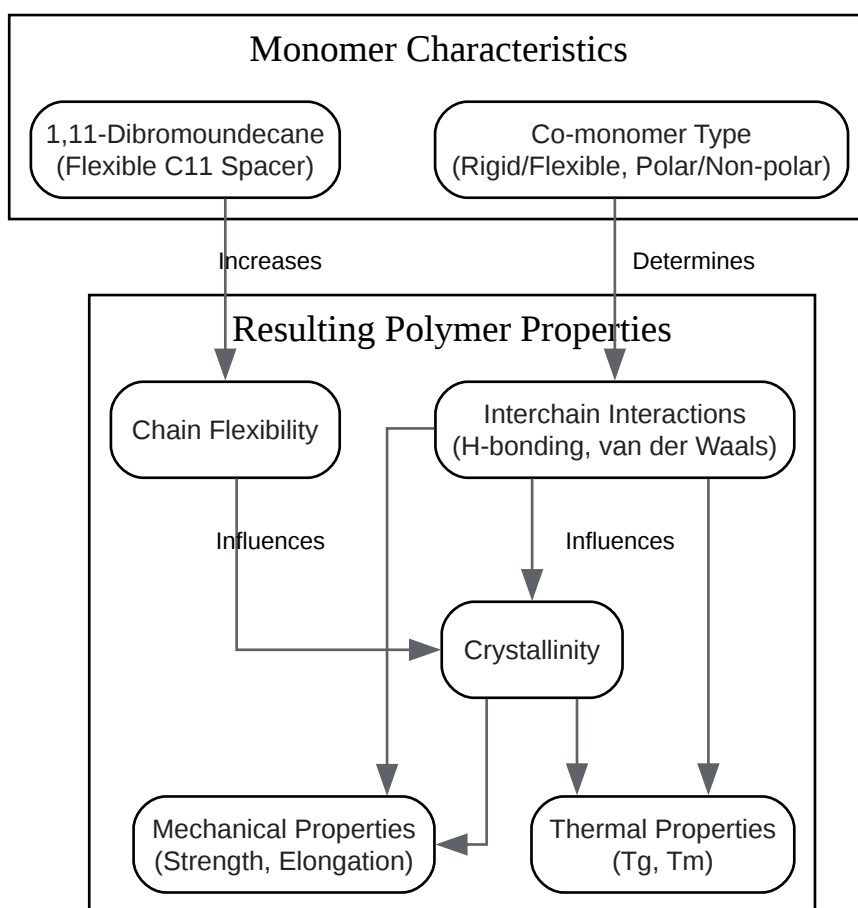
Experimental Protocols

Detailed methodologies for the key experiments cited in the characterization of these polymers are provided below.

Polymer Synthesis: A General Overview

The synthesis of these polymers typically involves a polycondensation reaction where **1,11-dibromoundecane** reacts with a suitable co-monomer.





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